

Proper Disposal Procedures for Methyltrioctylammonium Chloride

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Compound of Interest

Compound Name: Methyltrioctylammonium chloride

Cat. No.: B057300

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This guide provides essential safety and logistical information for the proper disposal of **Methyltrioctylammonium chloride** (also known as Aliquat® 336), tailored for researchers, scientists, and drug development professionals. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling

Methyltrioctylammonium chloride is a hazardous chemical with multiple risk factors. It is classified as toxic if swallowed, causes severe skin burns and eye damage, may damage fertility or the unborn child, and may cause damage to organs through prolonged or repeated exposure.[1][2] Furthermore, it is very toxic to aquatic life with long-lasting effects.[1][2][3]

Personal Protective Equipment (PPE): Before handling, ensure the following PPE is worn:

- Eye/Face Protection: Chemical safety goggles or a face shield meeting OSHA and European standards.[3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[1][2]
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood.[3] If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary.[3]

- General Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in areas where the chemical is used.[1][2] Contaminated clothing should be washed before reuse.[1]

Spill Response Protocol

In the event of a spill, immediate and correct action is crucial to mitigate risks.

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area.[1][3] Ensure the area is well-ventilated.[1]
- Contain Spill: Prevent the spill from spreading or entering drains and waterways.[1][3] If necessary, use sandbags or other barriers to contain large spills.[4]
- Absorb Material: Use an inert, non-combustible absorbent material such as vermiculite, sand, earth, or diatomaceous earth to soak up the spill.[1][5][6]
- Collect Waste: Carefully shovel the absorbed material into a suitable, clearly labeled, closed container for hazardous waste disposal.[2][4]
- Decontaminate Area: Clean the spill area thoroughly. Surfaces can be decontaminated by scrubbing with alcohol or by flushing with a dilute (5%) acetic acid solution, collecting the rinsate for disposal.[1][5]

Step-by-Step Disposal Procedure

Disposal of **Methyltrioctylammonium chloride** must be handled as hazardous waste and comply with all federal, state, and local regulations.[1]

- Waste Classification: This chemical is considered hazardous waste due to its toxicity, corrosivity, and environmental hazards.[3][7]
- Container Management:
 - Do not mix with other waste streams.
 - Keep the chemical waste in its original container or a compatible, properly sealed substitute.

- Ensure all containers are clearly and accurately labeled as hazardous waste, identifying the contents.[\[2\]](#)
- Handle uncleaned, empty containers as you would the product itself.
- Storage: Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, until collection.[\[2\]](#) The container must be kept tightly closed.[\[3\]](#)
[\[5\]](#)
- Final Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal contractor or facility.[\[3\]](#) Do not pour down the drain or dispose of in general trash.[\[3\]](#)

Chemical Hazard and Environmental Data

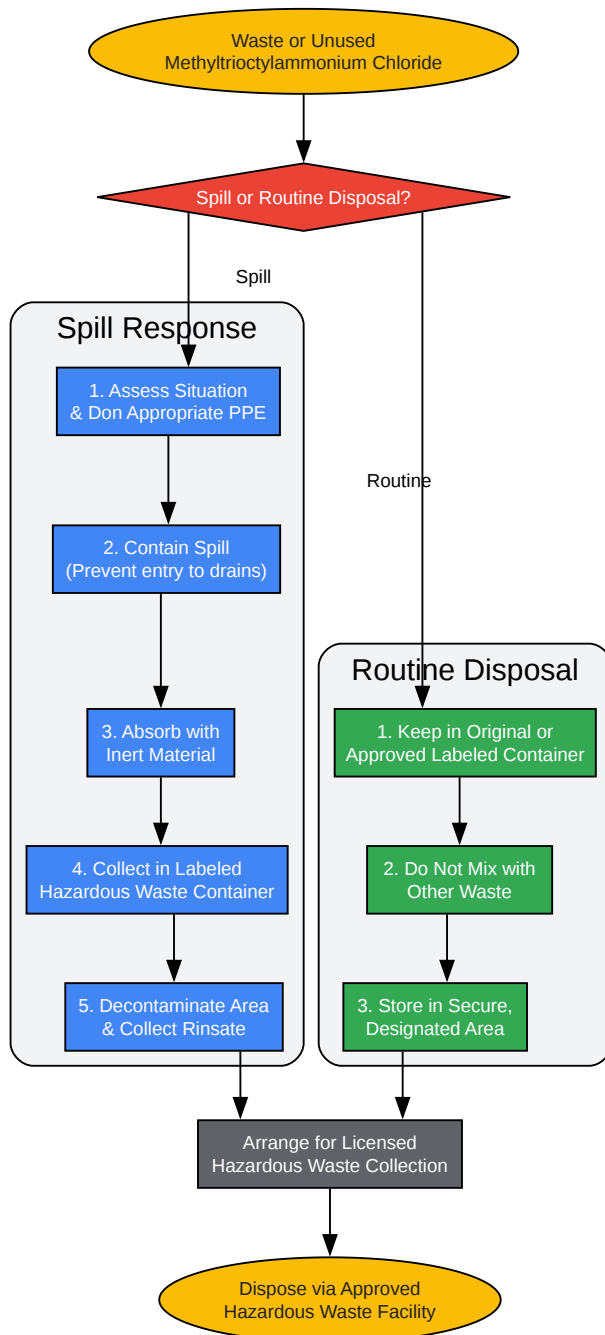
The following table summarizes key quantitative data regarding the toxicity and environmental impact of **Methyltrioctylammonium chloride**.

Parameter	Value	Reference
Human Toxicity		
Acute Oral LD50 (Rat)	223 mg/kg	[5]
Acute Oral LD50 (Mouse)	280 mg/kg	[5]
Ecotoxicity		
LC50 (Freshwater Fish, 96h)	0.1 - 1 mg/L	[3]
EC50 (Water Flea, 48h)	0.16 mg/L	[3]
ErC50 (Green Algae, 72h)	0.56 mg/L	
Environmental Fate		
Partition Coefficient (log Pow)	4.5	
Biodegradability (42 days)	20.92% (Inherently biodegradable)	
M-Factor (Acute Aquatic)	10	
M-Factor (Chronic Aquatic)	10	

Disposal Workflow

The following diagram illustrates the decision-making process for the safe handling and disposal of **Methyltrioctylammonium chloride**.

Methyltrioctylammonium Chloride Disposal Workflow



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Caption: Workflow for safe handling and disposal of **Methyltrioctylammonium chloride**.

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